

Application Notes and Protocols: Triphenylphosphine-Initiated Ring-Opening Polymerization for Polypeptide Synthesis

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Compound of Interest

Compound Name: Triphenylphosphine

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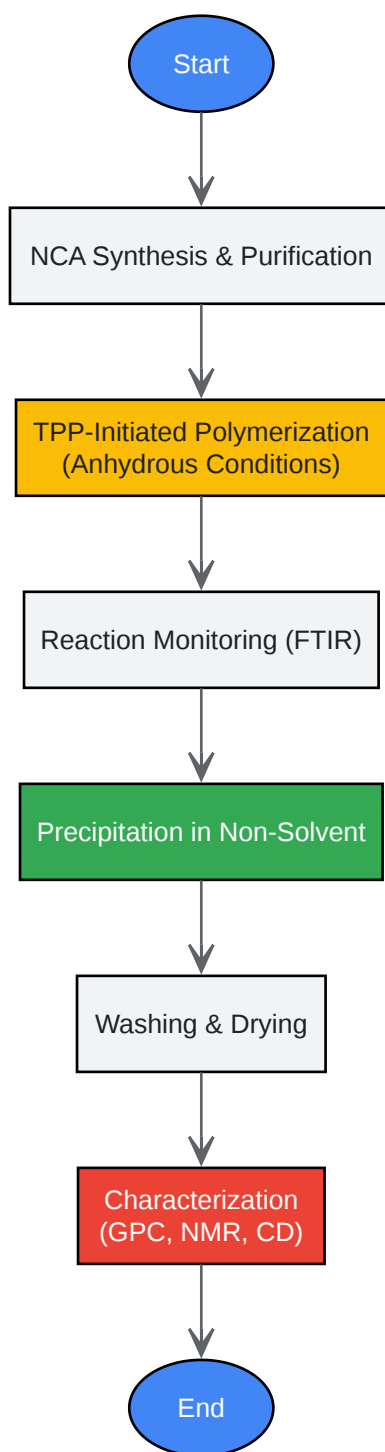
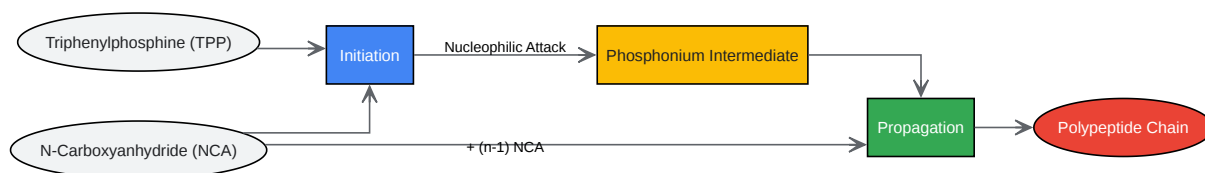
Introduction

The ring-opening polymerization (ROP) of α -amino acid N-carboxyanhydrides (NCAs) is a cornerstone for the synthesis of well-defined polypeptides. These synthetic polypeptides are crucial in various biomedical applications, including drug delivery, tissue engineering, and as synthetic ion channels, owing to their biocompatibility and protein-like secondary structures.^[1] Traditionally, NCA ROP has been initiated by primary amines; however, these methods can be slow and sensitive to impurities.^{[2][3]} Recent advancements have explored alternative initiators to achieve better control over the polymerization process.

This document details the use of **triphenylphosphine** (TPP) and its derivatives as effective initiators for the ROP of NCAs, enabling the synthesis of α -helical polypeptides with controlled molecular weights and narrow polydispersity.^{[4][5][6]} A notable example is the TPP-derived initiator, 2-TMOPP, which has demonstrated high efficiency and versatility.^{[4][5][6][7]} The resulting polypeptides have shown potential as artificial ion channels and anticancer agents.^{[4][5][7]}

Mechanism of Triphenylphosphine-Initiated ROP of NCAs

The proposed mechanism for **triphenylphosphine**-initiated ROP of NCAs involves a nucleophilic attack of the phosphine on the carbonyl group of the NCA monomer. This leads to the opening of the anhydride ring and the formation of a phosphonium intermediate. The propagation proceeds through the sequential addition of NCA monomers to the growing polymer chain.



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